

Application Notes and Protocols for Intravenous Strophanthin Administration in Animal Studies

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Compound of Interest

Compound Name: *Strophanthin*

Cat. No.: *B611039*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the intravenous (IV) administration of **Strophanthin** (also known as ouabain, particularly g-**strophanthin**) in common laboratory animal models. The information compiled herein is intended to guide researchers in designing and executing studies involving the systemic delivery of this cardiac glycoside.

Quantitative Data Summary

The following tables summarize key quantitative data for the intravenous and intraperitoneal administration of **Strophanthin** (Ouabain) in various animal models as reported in the scientific literature.

Table 1: Intravenous **Strophanthin** (Ouabain) Administration Data in Animal Models

Animal Model	Dosage Range	Administration Route	Key Findings
Cat	10-30 µg/kg	Intravenous	Prevention of cardiac arrhythmias induced by hypothalamic stimulation.[1]
Cat	60-80 µg/kg	Intravenous	Conversion of subarrhythmogenic stimulus to a threshold for arrhythmias.[1]
Cat	0.1 mg/kg	Intravenous	Average lethal dose. [2]
Dog	0.12 mg/kg	Intravenous	Average lethal dose. [2]
Rat	1.2 mg/kg/day	Intravenous Infusion	No significant change in systolic blood pressure or urinary sodium excretion in intact rats.[3]
Rat	18 µg/kg	Intravenous	Increased systolic and diastolic blood pressure.[4][5]
Rat	0.18 µg/kg	Intravenous	Pressor effect observed, particularly in DOCA-salt hypertensive rats.[4][5]
Rat	10 µg/kg/day	Intravenous Infusion	Did not produce consistent rises in blood pressure.[1]
Rat	100 µg/kg/day	Intravenous Infusion	Did not produce consistent rises in

			blood pressure.[1]
Rat	30 µg/kg/day	Intravenous Infusion	No effect on mean arterial pressure or heart rate in Long-Evans rats.[6]

Table 2: Intraperitoneal **Strophanthin** (Ouabain) Administration Data in Animal Models

Animal Model	Dosage Range	Administration Route	Key Findings
Rat	13.9 µg/kg/day for 4 weeks, then 27.8 µg/kg/day	Intraperitoneal	Development of hypertension.[4]
Mouse	1.5 mg/kg	Intraperitoneal	Increased blood pressure and total peripheral resistance. [6]

Experimental Protocols

Protocol for Intravenous Administration in Rats (Tail Vein Catheterization)

This protocol details the procedure for intravenous administration of **Strophanthin** via the lateral tail vein in rats.

Materials:

- **Strophanthin** (Ouabain) solution of desired concentration in sterile, isotonic saline.
- Sterile syringes (1 mL or 3 mL) and needles (25-27 gauge).
- Rat restraining device.
- Heating device (e.g., warming box or heating pad).

- Alcohol pads or other antiseptic solution.
- Gauze.

Procedure:

- Animal Preparation:
 - Warm the rat for 5-10 minutes using a warming device to induce vasodilation of the tail veins, making them more visible and accessible.[\[6\]](#)
 - Place the rat in a restraining device, ensuring the tail is accessible.
- Catheterization:
 - Clean the tail with an antiseptic wipe.
 - Locate one of the lateral tail veins. It is advisable to start injections more distally (towards the tip of the tail) to allow for subsequent attempts more proximally if needed.[\[4\]](#)
 - Insert a 25-27 gauge needle, bevel up, into the vein at a shallow angle, parallel to the tail. [\[6\]](#) A small flash of blood in the needle hub may indicate successful placement.
- Administration:
 - Inject the **Strophanthin** solution slowly and at a constant rate.[\[7\]](#)
 - Monitor for any signs of resistance or swelling at the injection site, which could indicate extravasation. If this occurs, stop the injection immediately and attempt at a more proximal site.[\[4\]](#)
 - The maximum bolus injection volume is generally 1 ml/kg. For larger volumes, administration should be as an infusion.
- Post-Administration:
 - After injection, withdraw the needle and apply gentle pressure to the site with gauze to prevent bleeding.

- Return the animal to its cage and monitor for any adverse effects.

Protocol for Intravenous Administration in Dogs and Cats (Cephalic Vein Catheterization)

This protocol outlines the procedure for placing an intravenous catheter in the cephalic vein of dogs and cats for **Strophanthin** administration.

Materials:

- **Strophanthin** (Ouabain) solution in a sterile fluid bag for infusion.
- IV administration set.
- Appropriately sized IV catheter (e.g., 22-ga for cats and small dogs, 20-ga for medium dogs, 18-ga for large dogs).[\[1\]](#)
- Clippers.
- Antiseptic scrub (e.g., chlorhexidine or povidone-iodine) and alcohol.
- T-set adapter or injection cap.
- Medical tape.

Procedure:

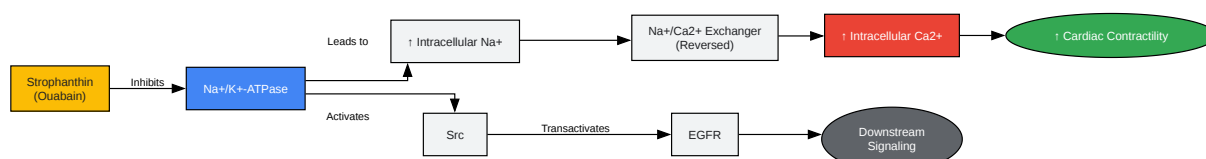
- Animal Preparation:
 - An assistant should restrain the animal in a comfortable position (sternal or lateral recumbency).
 - Clip the hair over the cephalic vein on the forelimb.[\[1\]](#)
 - Perform an aseptic scrub of the catheter insertion site using alternating antiseptic scrub and alcohol.[\[5\]](#)
- Catheterization:

- The assistant should occlude the vein by applying pressure at the elbow.
- Stabilize the vein and insert the catheter through the skin and into the vein at an appropriate angle.[\[5\]](#)
- Once a flash of blood is observed in the catheter hub, advance the catheter into the vein while withdrawing the stylet.[\[5\]](#)
- Securing the Catheter and Administration:
 - Attach a T-set adapter or injection cap to the catheter hub.[\[1\]](#)
 - Secure the catheter in place with medical tape.[\[1\]](#)
 - Connect the IV administration set from the **Strophanthin** solution bag to the catheter.
 - Administer the solution as a bolus or a constant rate infusion as per the experimental design.
- Monitoring During Infusion:
 - Continuously monitor the animal for vital signs and any adverse reactions. Key parameters to monitor include:
 - Electrocardiogram (ECG) for arrhythmias.
 - Arterial blood pressure.
 - Heart rate and pulse quality.
 - Respiratory rate and effort.
 - Urine output.[\[8\]](#)

Visualization of Signaling Pathways and Workflows

Strophanthin Signaling Pathway

Strophanthin, a cardiac glycoside, primarily acts by inhibiting the Na⁺/K⁺-ATPase pump. This inhibition leads to an increase in intracellular sodium, which in turn affects the Na⁺/Ca²⁺ exchanger, leading to an increase in intracellular calcium and enhanced cardiac contractility.[9] Furthermore, the Na⁺/K⁺-ATPase can act as a signaling scaffold, where binding of **Strophanthin** can activate intracellular signaling cascades, such as the Src/EGFR pathway, independent of its ion-pumping function.[3][10][11]

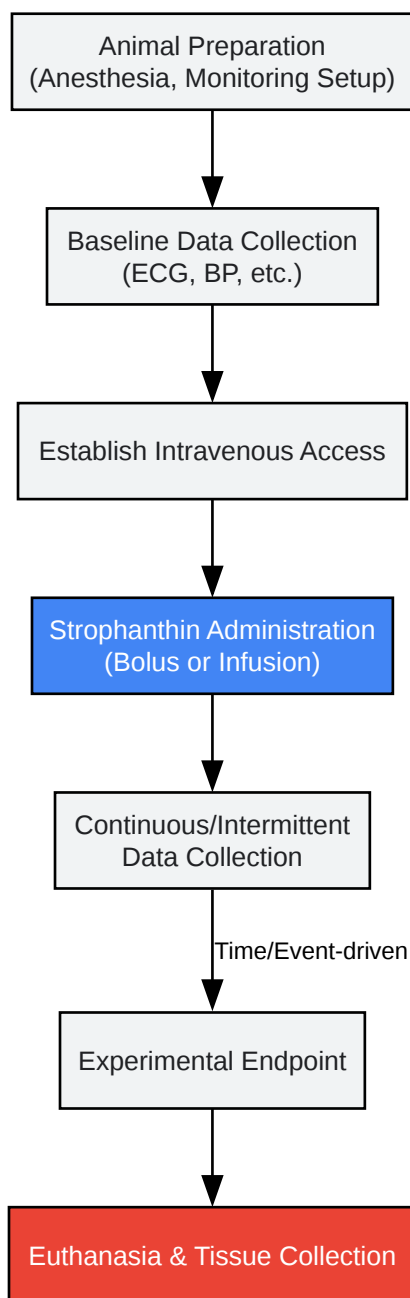


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Caption: **Strophanthin's** dual mechanism of action.

Experimental Workflow for Intravenous Strophanthin Administration

The following diagram illustrates a typical experimental workflow for an acute intravenous **Strophanthin** study in an animal model.



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References

- 1. dvm360.com [dvm360.com]
- 2. m.youtube.com [m.youtube.com]
- 3. researchgate.net [researchgate.net]
- 4. research-support.uq.edu.au [research-support.uq.edu.au]
- 5. research.vt.edu [research.vt.edu]
- 6. depts.ttu.edu [depts.ttu.edu]
- 7. pubs.acs.org [pubs.acs.org]
- 8. dvm360.com [dvm360.com]
- 9. Hypertensive effects of the iv administration of picomoles of ouabain - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. Regulation of Renal Function and Structure by the Signaling Na/K-ATPase - PMC [pmc.ncbi.nlm.nih.gov]
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